

# Measuring Corin Activity in Plasma Samples: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Corin*

Cat. No.: *B2432093*

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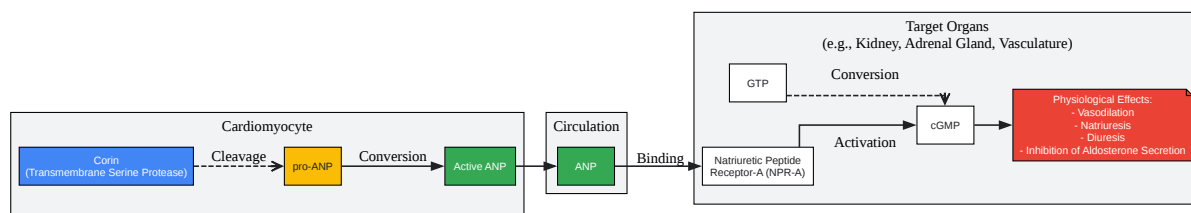
## Introduction

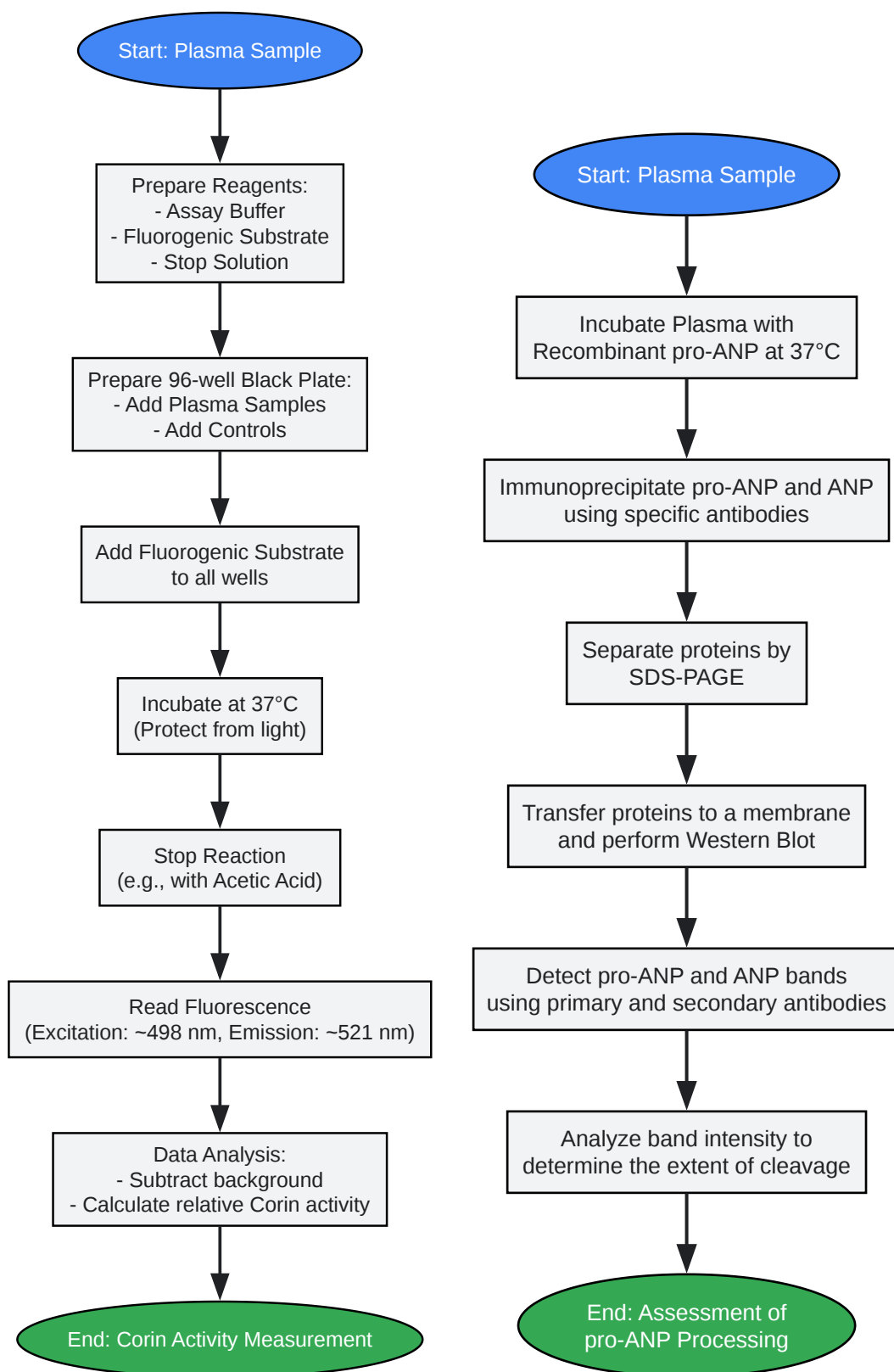
**Corin** is a type II transmembrane serine protease predominantly expressed in cardiomyocytes. [1] Its primary physiological role is the conversion of pro-atrial natriuretic peptide (pro-ANP) and pro-B-type natriuretic peptide (pro-BNP) into their biologically active forms, ANP and BNP, respectively. [2][3] These peptides are crucial for regulating blood pressure, sodium and water balance. [2] Dysregulation of **Corin** activity has been implicated in various cardiovascular diseases, including hypertension and heart failure, making it a significant area of research and a potential therapeutic target. [1] Soluble forms of **Corin** can be detected in human plasma, and their levels and activity can provide valuable insights into cardiovascular health and disease. [2][4]

This document provides detailed protocols for measuring **Corin** activity in human plasma samples, intended for researchers, scientists, and professionals in drug development. The methods described include a direct measurement of **Corin** enzymatic activity using a fluorogenic peptide substrate and an assessment of its biological activity through a pro-ANP processing assay. Additionally, a protocol for quantifying soluble **Corin** protein levels via ELISA is provided for a comprehensive analysis.

## I. Corin Signaling Pathway

**Corin** plays a pivotal role in the natriuretic peptide system. As a cell surface protease, its primary function is the proteolytic cleavage of pro-hormones. The canonical signaling pathway involves the activation of pro-ANP to ANP, which then exerts its physiological effects through its receptor.





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## References

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- 2. Corin in Clinical Laboratory Diagnostics - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Corin is down-regulated and exerts cardioprotective action via activating pro-atrial natriuretic peptide pathway in diabetic cardiomyopathy - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Plasma Soluble Corin in Patients with Heart Failure - PMC [pmc.ncbi.nlm.nih.gov]
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